

LC-MS/MS detection of mandipropamid in squash and ginseng

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Compound Focus: Mandipropamid

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Experimental Protocol for Mandipropamid in Ginseng

This protocol summarizes a validated method for determining **mandipropamid** residues in ginseng using HPLC-MS/MS [1].

Sample Preparation and Extraction

- **Weighing:** Accurately weigh 2.0 g of powdered dried ginseng sample into a 50 mL Teflon centrifuge tube [2].
- **Extraction:** Add 20 mL of acetonitrile and 5 mL of distilled water to the tube. Vortex the mixture vigorously for 2 minutes [2].
- **Salting Out:** Add 2.0 g of sodium chloride (NaCl) and 4.0 g of anhydrous sodium sulfate (Na₂SO₄) to the tube. Vortex for 1 minute and then centrifuge at 5000 rpm for 5 minutes [2].

Sample Cleanup

- **Evaporation:** Transfer 10 mL of the acetonitrile supernatant (the top layer) into a flask. Add 5 g of anhydrous Na₂SO₄ to remove residual water, and evaporate the solution to dryness in a 40°C water bath [2].
- **SPE Purification:** Redissolve the dry residue in 2 mL of acetonitrile. Load this solution onto a **primary secondary amine (PSA) solid-phase extraction (SPE) column** that has been pre-

conditioned with 4 mL of an acetonitrile/toluene (3:1, v/v) mixture [2].

- **Elution:** Rinse the column with 5 mL of the acetonitrile/toluene (3:1, v/v) mixture, collecting all the eluent. Evaporate the collected eluent to dryness at 40°C [2].
- **Reconstitution:** Dissolve the final dry extract in 2 mL of acetonitrile and filter it through a **0.22 µm nylon syringe filter** prior to HPLC-MS/MS analysis [2].

HPLC-MS/MS Analysis Conditions

The table below outlines the key instrumental parameters:

Parameter	Specification
Instrument	Agilent 1260 HPLC coupled with Agilent 6460 or 6470 Triple Quadrupole MS [3] [1]
Chromatography	
Column	Agilent Zorbax RRHD Eclipse Plus C18 (3.0 × 50 mm or 3.0 × 100 mm, 1.8 µm) [3] [1]
Column Temperature	30 °C [3]
Mobile Phase A	0.1% Formic acid in 5 mM ammonium acetate aqueous solution [2]
Mobile Phase B	Acetonitrile [2]
Flow Rate	0.4 mL/min [2]
Injection Volume	5 µL [2]
Gradient	Start with a low percentage of B, increase linearly over time, then return to initial conditions (see full details below) [2]
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI), typically in positive mode [2]

Parameter	Specification
Acquisition Mode	Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity [2]

Table 1: HPLC-MS/MS instrumental parameters for **mandipropamid** analysis.

- **Detailed LC Gradient Program:** The following gradient can be used for separation [2]:
 - Initial: 20% B
 - Ramp to 55% B by 13 min
 - Ramp to 95% B by 15.5 min, hold until 18.5 min
 - Return to 20% B by 19 min, and hold until 25 min for column re-equilibration.

Method Validation Data

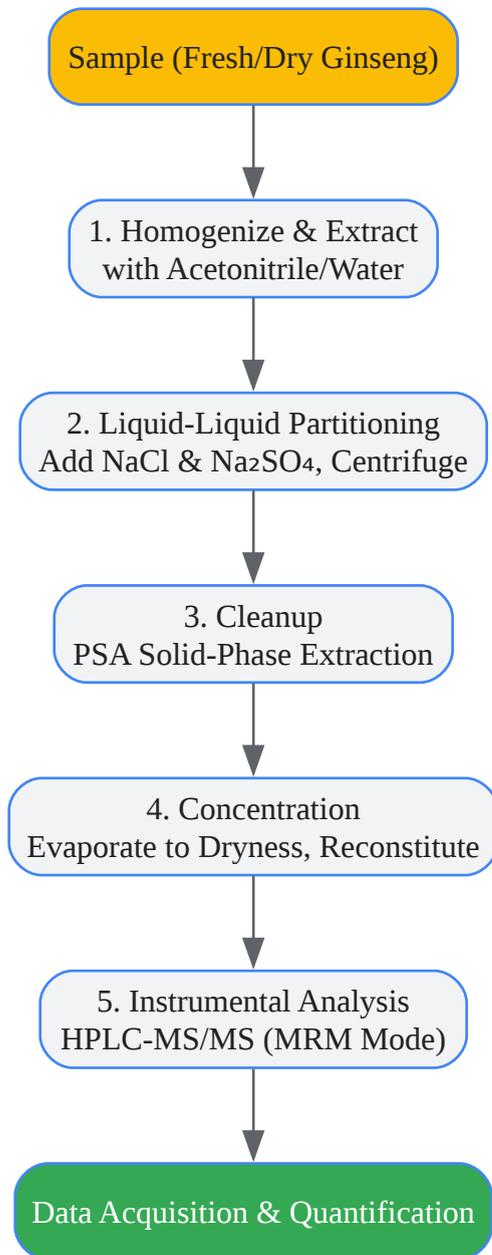
When validated using this protocol, the method demonstrates the following performance characteristics for **mandipropamid** in ginseng [1]:

Validation Parameter	Result
Linear Range	0.002 - 0.5 mg/kg
Average Recovery	87.4% - 101.6%
Relative Standard Deviation (RSD)	1.1% - 4.0%
Half-life in Ginseng Plant	13.8 - 28.0 days
Half-life in Soil	9.8 - 27.4 days

Table 2: Method validation and residue data for **mandipropamid** in ginseng.

Workflow Overview

The following diagram illustrates the complete analytical workflow from sample to result:



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Protocol Adaptation for Squash

While a specific protocol for squash was not found in the search results, you can adapt the ginseng method using these steps:

- **Sample Preparation:** Squash can be homogenized as a fresh commodity. A representative sample (e.g., 10-20 g of homogenized flesh and peel) should be weighed.

- **Extraction:** The acetonitrile-based extraction method used for ginseng is a standard QuEChERS-like approach and is likely applicable to the high-water-content matrix of squash [2].
- **Cleanup:** The use of a **PSA SPE cartridge** is highly recommended. PSA effectively removes various polar interferences like organic acids and sugars, which are common in plant materials like squash [2].
- **Analysis:** The same HPLC-MS/MS conditions, including the C18 column and MRM detection, can be used as a starting point for **mandipropamid** in squash.
- **Mandatory Validation:** The adapted method must be rigorously validated using squash samples spiked with **mandipropamid** at relevant concentrations. This process entails establishing the method's **linearity, accuracy (recovery), precision (RSD), limit of detection (LOD), and limit of quantification (LOQ)** specifically for the squash matrix [1].

Application Notes

- **Degradation and Residues:** Studies on ginseng show that **mandipropamid** degrades relatively rapidly. Its half-life is 13.8–28.0 days in ginseng plants and 9.8–27.4 days in soil. Final residues in fresh and dried ginseng are generally low after application [1].
- **Dietary Risk Assessment:** A dietary risk assessment for **mandipropamid** in ginseng concluded that the risk quotient (RQ) was significantly less than 100%, indicating no unacceptable risk to human consumers from its use at the recommended dosage [1].

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References

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